

Chemical Profile of Nootkatol

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Compound Focus: Nootkatol

CAS No.: 50763-67-2

Cat. No.: S605095

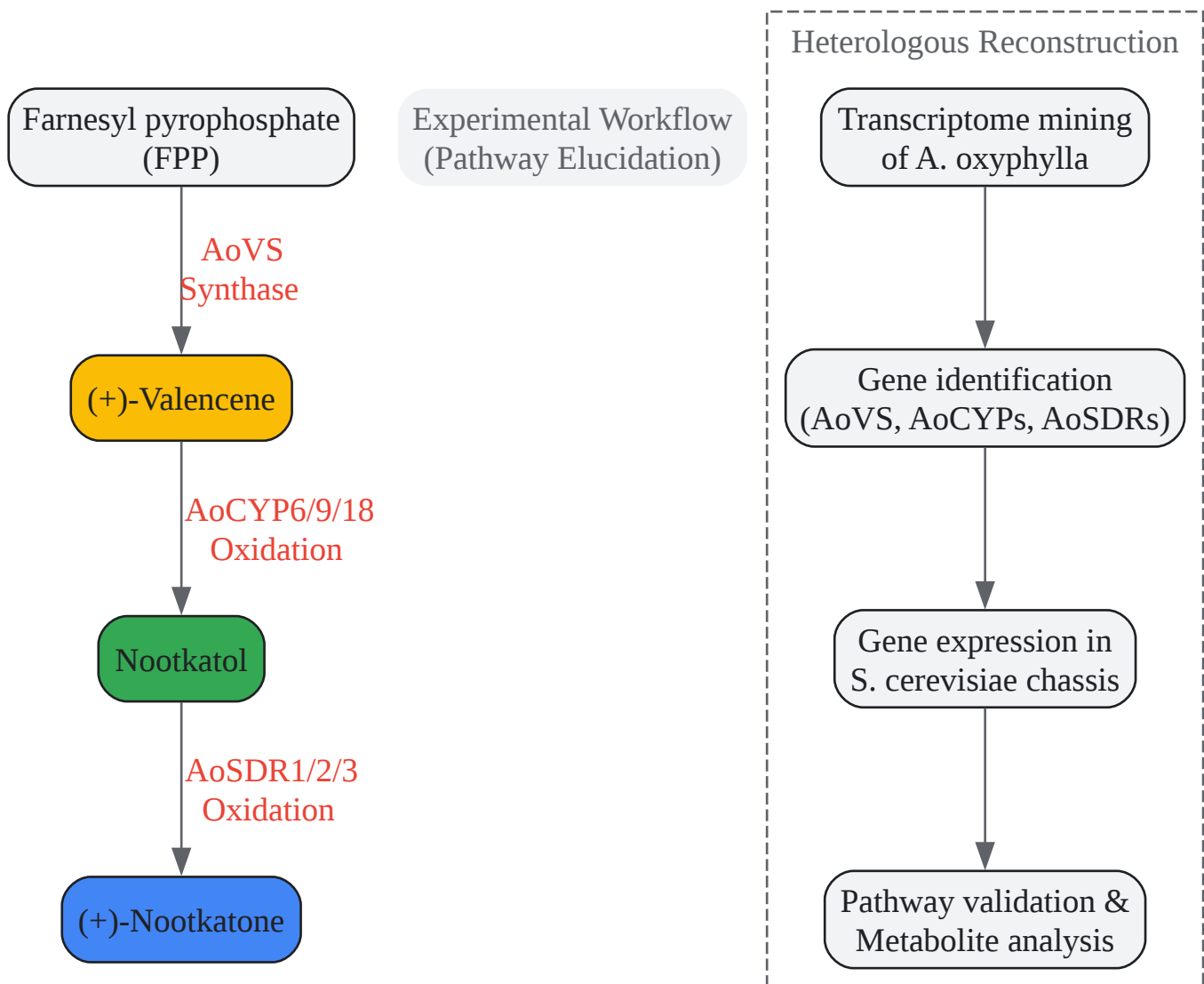
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The table below summarizes the core chemical and physical identity of **nootkatol** as established in scientific databases.

Property Type	Details
IUPAC Name	4,4a-dimethyl-6-(prop-1-en-2-yl)-3,4,5,6,7,8-hexahydro-2H-naphthalen-2-ol [1]
CAS Number	53643-07-5 [1]
Molecular Formula	C ₁₅ H ₂₄ O [1]
Molecular Weight	220.355 g/mol [1]
Natural Occurrence	Found in <i>Alpinia oxyphylla</i> , Brazilian cherry leaf, and orange fruit [1].
Biosynthetic Role	Direct precursor to (+)-nootkatone, oxidized from (+)-valencene [2] [3].

Biosynthesis Pathway and Experimental Workflow

The primary context for **nootkatol** in recent scientific literature is within the **complete biosynthetic pathway of (+)-nootkatone**. The diagram below illustrates this pathway and a general experimental workflow for its study [2] [3].



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Diagram of the nootkatone biosynthetic pathway and its experimental elucidation.

Analytical and Experimental Methods

While specific protocols for **nootkatol** are not detailed in the search results, the following general methodologies are applicable based on the broader context of nootkatone biosynthesis research [2] [3].

Method Category	General Application	Key Steps
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| **Microbial Biotransformation** | Converting valencene to nootkatone via **nootkatol**. | 1. Cultivate organism (e.g., fungus, yeast). 2. Add precursor (+)-valencene. 3. Incubate and monitor reaction. 4. Extract and analyze products. | | **Heterologous Pathway Reconstitution** | Expressing plant enzymes in microbial hosts to produce **nootkatol**/nootkatone. | 1. Identify genes from plant transcriptome. 2. Clone genes into expression vectors. 3. Transform microbial host (e.g., *S. cerevisiae*). 4. Analyze metabolite production (HPLC, GC-MS). | | **Metabolite Analysis** | Detecting and quantifying **nootkatol**. | **Techniques:** GC-MS, HPLC. **Process:** Extract metabolites from culture, compare retention times and mass spectra against standards. |

Research Context and Future Directions

Nootkatol itself is not the primary focus of recent pharmacological studies. Research emphasis lies on its end product, **(+)-nootkatone**, which shows significant bioactivity across multiple disease models according to recent pre-clinical studies [4] [5] [6].

- **Neuroinflammation:** Protects against LPS-induced neuroinflammation by modulating the **NQO1/AMPK signaling pathway** [4].
- **Cancer:** Inhibits proliferation and migration of glioblastoma cells by activating the **ATF4-CHOP-CHAC1 pathway** [6].
- **Acute Lung Injury:** Immunomodulates alveolar macrophages by inhibiting the **STING/TBK1/IRF3 signaling pathway** [5].
- **Metabolic Disease:** Ameliorates metabolic-associated fatty liver disease by regulating **AMPK and MAPK signaling** [7].

Future research on **nootkatol** could explore its **potential as a standalone bioactive compound** or a more stable prodrug. The established heterologous biosynthesis systems provide a foundation for **sustainable production** of both **nootkatol** and nootkatone for further investigation [2] [3].

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